

A Technical Guide to the Molecular Structure of 1-Chloro-3-methoxypropane

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Compound of Interest

Compound Name: 1-Chloro-3-methoxypropane

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Abstract: This document provides a comprehensive technical overview of **1-chloro-3-methoxypropane** (CAS No. 36215-07-3), a key chemical intermediate in the pharmaceutical and fine chemical industries. It details the compound's molecular structure, physicochemical properties, and spectroscopic profile. Furthermore, this guide outlines detailed experimental protocols for its synthesis and analysis, explores its chemical reactivity, and illustrates its primary applications through logical diagrams. The content is structured to serve as an essential resource for researchers, scientists, and professionals engaged in drug development and organic synthesis.

Molecular Identity and Structure

1-Chloro-3-methoxypropane, also known by synonyms such as 3-chloropropyl methyl ether, is a bifunctional organic compound featuring both a chloro and a methoxy group.^{[1][2]} Its linear three-carbon chain is substituted at one end by a chlorine atom and at the other by a methoxy group, making it a versatile reagent in organic synthesis.^{[1][2]} This structure allows it to participate in a variety of reactions, most notably nucleophilic substitutions.^{[1][2]}

Its fundamental identifiers are cataloged below:

- IUPAC Name: **1-chloro-3-methoxypropane**^[3]
- CAS Number: 36215-07-3^{[1][3][4][5]}
- Molecular Formula: C₄H₉ClO^{[1][3][5]}

- Molecular Weight: 108.57 g/mol [3][4][5]
- SMILES: CCCCCOC[5][6]
- InChI Key: BQLHMMQUVJCTAN-UHFFFAOYSA-N[3][5]

Physicochemical Properties

1-Chloro-3-methoxypropane is a colorless liquid under standard conditions.[1] Its physical and chemical properties have been well-documented, although some variations exist across different sources. These properties are critical for its handling, storage, and application in various chemical processes.

Property	Value	Source(s)
Density	0.999 g/cm ³ (at 20 °C) 0.966 g/cm ³	[4][5] [1][7]
Boiling Point	111 °C 99 °C	[4] [1][7]
Melting Point	< -70 °C	[4][5]
Flash Point	18 °C 28 °C	[4][5] [1][7]
Vapor Pressure	25 hPa (at 20 °C) 44 mmHg (at 25 °C)	[4][5] [7]
Refractive Index	1.399 1.4110 - 1.4150	[1] [7]
Autoignition Temperature	205 °C	[4][5]
Purity (Assay)	≥ 99.0% (by GC)	[5]

Spectroscopic Profile

The molecular structure of **1-chloro-3-methoxypropane** can be confirmed through various spectroscopic methods. The expected and reported data are summarized below.

Spectroscopic Data	Description
¹ H NMR	A predicted ¹ H-NMR spectrum in DMSO-d ₆ shows signals at approximately 1.93 ppm (multiplet, 2H, -CH ₂ -), 3.23 ppm (singlet, 3H, -OCH ₃), 3.44 ppm (triplet, 2H, -CH ₂ -O-), and 3.66 ppm (triplet, 2H, Cl-CH ₂ -).[8] The downfield shift of the triplet at 3.66 ppm is due to the deshielding effect of the adjacent chlorine atom.
¹³ C NMR	Spectral data is available for ¹³ C NMR which is crucial for confirming the carbon backbone and the presence of the four unique carbon environments.[3]
Mass Spectrometry (GC-MS)	Mass spectrometry data indicates a top peak at m/z = 45, which corresponds to the [CH ₂ OCH ₃] ⁺ fragment.[3] Other significant peaks are observed at m/z = 29 and 41.[3] This fragmentation pattern is consistent with the structure of the molecule.
Infrared (IR) Spectroscopy	IR analysis is used to confirm the identity of the compound, primarily by identifying the C-O ether linkage and the C-Cl bond.[3][5]

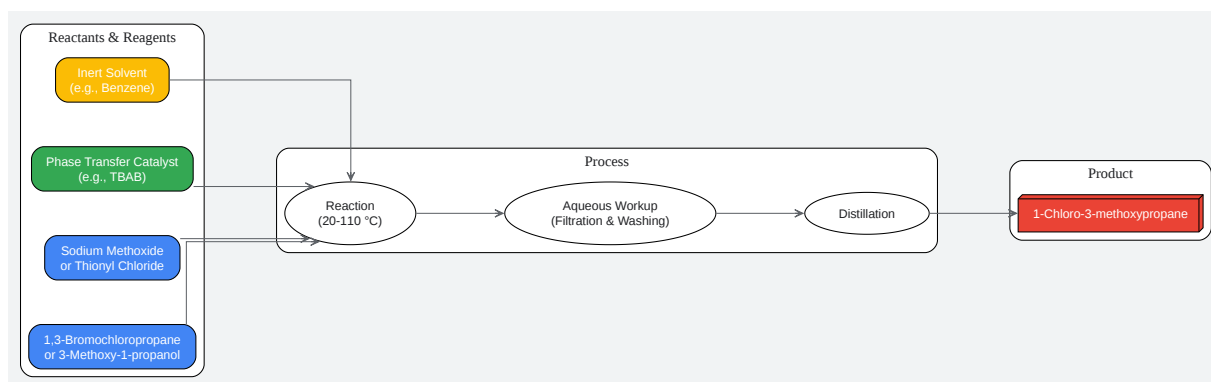
Synthesis and Reactivity

1-Chloro-3-methoxypropane is primarily synthesized via etherification reactions. Its reactivity is dominated by the susceptibility of the carbon atom bonded to chlorine to undergo nucleophilic substitution.

Synthetic Pathways

Two common laboratory and industrial scale synthetic routes are reported. The first involves the reaction of 1,3-bromochloropropane with sodium methoxide in the presence of a phase transfer catalyst.[9] This method is efficient, with the catalyst significantly shortening the

reaction time.[9] A second method involves the treatment of 3-methoxy-1-propanol with thionyl chloride in an inert solvent like cyclohexane.[7]



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Caption: General workflow for the synthesis of **1-chloro-3-methoxypropane**.

Chemical Reactivity

The molecule's key feature is the C-Cl bond, which makes the terminal carbon electrophilic. This site is readily attacked by nucleophiles, leading to the displacement of the chloride ion. This reactivity makes it an excellent building block for introducing the 3-methoxypropyl group into other molecules.

Caption: Nucleophilic substitution (S_N2) reactivity of **1-chloro-3-methoxypropane**.

Experimental Protocols

Synthesis from 1,3-Bromochloropropane

This protocol is adapted from patent literature, highlighting a phase-transfer catalysis method.
[9]

- Setup: A reaction vessel is charged with 1,3-bromochloropropane and an inert solvent (e.g., benzene).[9] A phase transfer catalyst, such as benzyltrimethylammonium chloride (0.01-

0.1% by weight of the bromochloropropane), is added.[9]

- **Reaction:** A dispersion of sodium methoxide in the same inert solvent is added dropwise to the vessel. The molar ratio of 1,3-bromochloropropane to sodium methoxide is maintained between 1:0.9 and 1:1.2.[9] The reaction temperature during addition is controlled between 20-110 °C.[9]
- **Incubation:** After the addition is complete, the mixture is maintained at a temperature of 50-80 °C to ensure the reaction goes to completion.[9]
- **Workup:** The resulting mixture is filtered to remove the sodium bromide byproduct. The filter cake is washed with the inert solvent, and the organic layers are combined.[9]
- **Purification:** The combined organic layer is washed with water until the pH is neutral (5-7).[9] The crude product is then dried, filtered, and purified by rectification (distillation) to yield pure **1-chloro-3-methoxypropane**. [9]

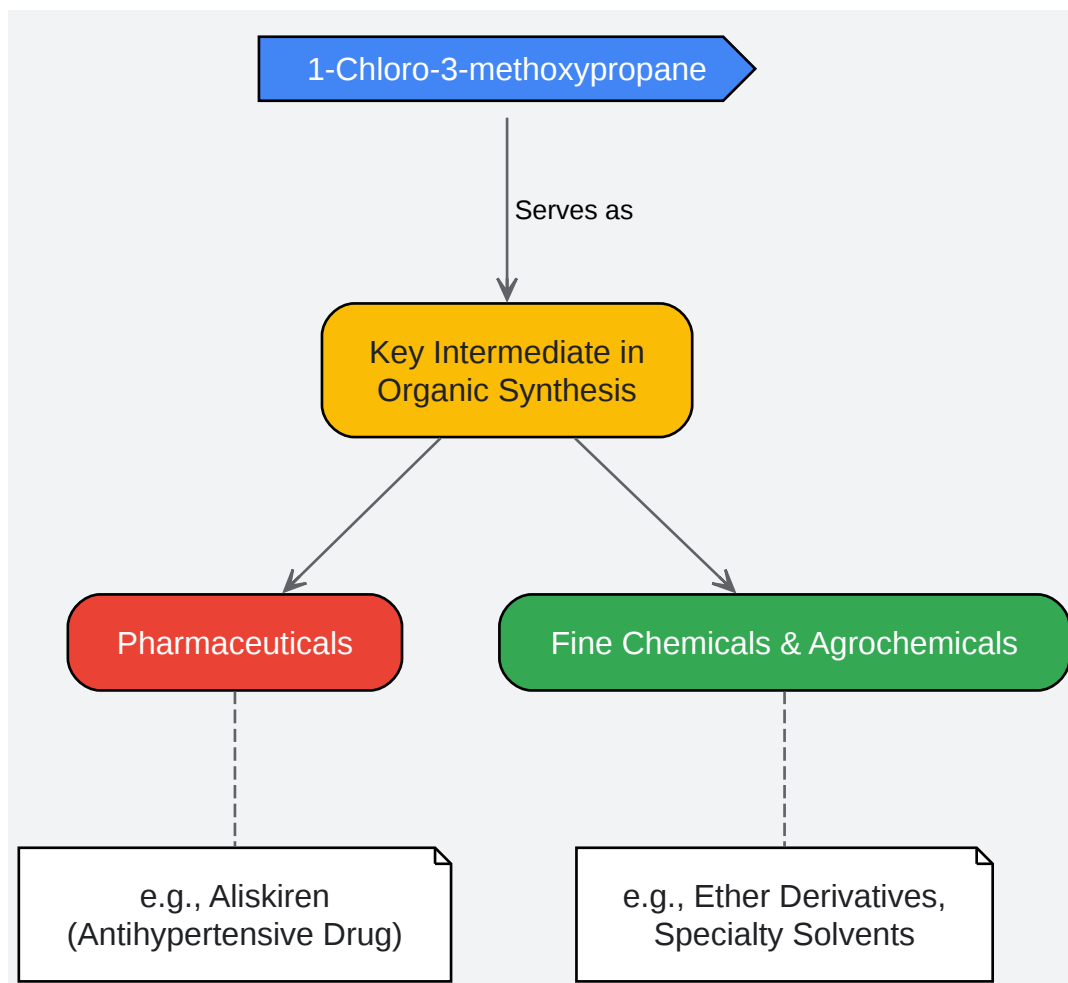
Purity Determination by Gas Chromatography (GC)

The purity of the final product is typically assessed using gas chromatography.[5]

- **Sample Preparation:** A dilute solution of the synthesized **1-chloro-3-methoxypropane** is prepared in a suitable volatile solvent (e.g., dichloromethane or hexane).
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column (e.g., a non-polar or medium-polarity column) is used.
- **Method:** A small volume (typically 1 µL) of the prepared sample is injected into the GC. The instrument is run with a temperature program that starts at a low temperature and ramps up to ensure separation of the product from any unreacted starting materials, solvent, or byproducts.
- **Analysis:** The resulting chromatogram is analyzed. The area of the peak corresponding to **1-chloro-3-methoxypropane** is compared to the total area of all peaks. The purity is reported as the area percentage, with commercial grades typically exceeding 99.0%.[5]

Applications in Research and Development

1-Chloro-3-methoxypropane is a valuable intermediate, primarily in the pharmaceutical sector. Its most notable application is in the synthesis of Aliskiren, an antihypertensive drug used to treat high blood pressure.[1] It serves as a precursor to synthesize 4-bromo-2-(3-methoxypropoxy)-anisole, a key intermediate for Aliskiren.[1] Beyond this specific use, its bifunctional nature makes it a useful building block for creating various ether derivatives and other functionalized molecules in the fine chemical industry.[1][2]



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Caption: Logical relationship of **1-chloro-3-methoxypropane** to its applications.

Safety and Handling

1-Chloro-3-methoxypropane is a highly flammable liquid and vapor.[4][5] It should be kept away from heat, sparks, open flames, and other ignition sources.[4] Proper storage involves a

well-ventilated place, keeping the container tightly closed.[4] Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn during handling.

Conclusion

1-Chloro-3-methoxypropane is a structurally simple yet synthetically significant molecule. Its well-defined physicochemical properties, predictable reactivity, and established synthetic routes make it a reliable intermediate for the pharmaceutical and chemical industries. This guide has consolidated the core technical information regarding its molecular structure, properties, synthesis, and applications, providing a foundational resource for scientific and industrial professionals.

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